

Proper Disposal Procedures for OR-1896: A Comprehensive Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **OR-1896**, a metabolite of Levosimendan. Adherence to these procedures is critical for maintaining laboratory safety and regulatory compliance.

OR-1896, with the CAS Number 220246-81-1, is identified as a selective phosphodiesterase (PDE) III inhibitor.[1] While a Safety Data Sheet (SDS) from GlpBio classifies **OR-1896** as "Not a hazardous substance or mixture," it is imperative to handle and dispose of it with care, following all applicable institutional and local regulations for chemical waste.[2]

Key Safety and Handling Information

Proper handling and storage are paramount to ensure safety. Always consult the specific Safety Data Sheet (SDS) provided by the supplier.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses or goggles.
- Hand Protection: Use appropriate chemical-resistant gloves.
- Body Protection: Wear a lab coat.

Storage:



• Store in a tightly sealed container in a cool, dry, and well-ventilated area.

In Case of Exposure:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes.
- Skin Contact: Wash off with soap and plenty of water.
- Inhalation: Move to fresh air.
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person.

Chemical and Physical Properties

A summary of the known quantitative data for **OR-1896** is provided below for easy reference.

Property	Value	Source
CAS Number	220246-81-1	[3]
Molecular Formula	C13H15N3O2	[4]
Molecular Weight	245.28 g/mol	[2]
Appearance	Solid	[2]
Purity	>98.50%	[3]

Disposal Procedures

Even though classified as non-hazardous by one supplier, **OR-1896** should be disposed of as chemical waste to ensure environmental protection and compliance with laboratory best practices.

Step-by-Step Disposal Protocol:

 Waste Identification: Label a dedicated waste container clearly as "Waste OR-1896" with the appropriate chemical structure and CAS number.

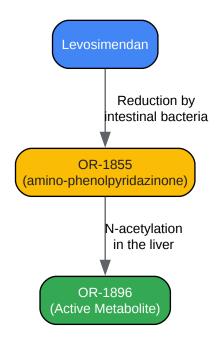


- Segregation: Do not mix OR-1896 waste with other chemical waste streams unless compatibility is confirmed. It is best practice to keep it segregated.
- Containerization:
 - Use a chemically compatible, leak-proof container with a secure lid.
 - For liquid waste (e.g., solutions in DMSO), ensure the container is appropriate for organic solvents.
 - For solid waste, use a sealed, sturdy container.
- Accumulation: Store the waste container in a designated satellite accumulation area within the laboratory.
- Documentation: Maintain a log of the amount of OR-1896 waste generated.
- Disposal Request: When the container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal according to their specific protocols for non-hazardous or minimally hazardous chemical waste.
- Empty Containers: Triple-rinse empty OR-1896 containers with a suitable solvent (e.g., ethanol or acetone). The rinsate should be collected and disposed of as chemical waste.
 After rinsing, the container can typically be disposed of as regular laboratory glass or plastic waste, with the label defaced.

Metabolic Pathway and Mechanism of Action

OR-1896 is an active metabolite of Levosimendan.[5] Understanding its formation and mechanism of action is crucial for its application in research.



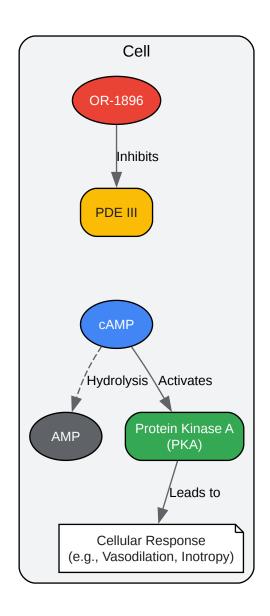


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Caption: Metabolic conversion of Levosimendan to its active metabolite, **OR-1896**.

As a phosphodiesterase (PDE) III inhibitor, **OR-1896** exerts its effects by preventing the breakdown of cyclic adenosine monophosphate (cAMP).[1] This leads to increased intracellular cAMP levels, resulting in various physiological responses.





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Caption: Signaling pathway of **OR-1896** as a PDE III inhibitor.

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- To cite this document: BenchChem. [Proper Disposal Procedures for OR-1896: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b022786#or-1896-proper-disposal-procedures]

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